

# Arsenal Herbicide: A Technical Examination of its Chemical Composition

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## Compound of Interest

Compound Name: *Arsenal*

Cat. No.: *B013267*

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**Arsenal®** herbicide is a broad-spectrum herbicide used for the control of a wide range of annual and perennial grasses, broadleaf weeds, vines, and woody species. Its efficacy is rooted in its specific chemical composition, primarily centered around the active ingredient, imazapyr. This guide provides a detailed analysis of the chemical makeup of various **Arsenal®** herbicide formulations.

## Chemical Composition Overview

The primary active ingredient in **Arsenal®** herbicide is imazapyr, which is typically formulated as an isopropylamine salt to enhance its solubility and movement within the plant. The concentration of this active ingredient can vary depending on the specific product formulation.

Component	Chemical Name	Molecular Formula	Concentration (Weight/Weight %)	CAS Number
Active Ingredient	Imazapyr Isopropylamine Salt	$C_{13}H_{15}N_3O_3 \cdot C_3H_9N$	Varies (e.g., 22.65% - 53.1%)	81510-83-0
Constituent of the Salt	Imazapyr	$C_{13}H_{15}N_3O_3$	-	81334-34-1
Constituent of the Salt	Isopropylamine	$C_3H_9N$	-	75-31-0
Other Ingredients	Inert components (e.g., water, surfactants, anti-foaming agents)	Not applicable	Varies	Not applicable

Note: The concentration of the active ingredient and other components can differ between various **Arsenal®** product formulations such as **Arsenal®** Applicator's Concentrate and **Arsenal®** PowerLine. For instance, **Arsenal®** Applicator's Concentrate contains 53.1% isopropylamine salt of imazapyr.

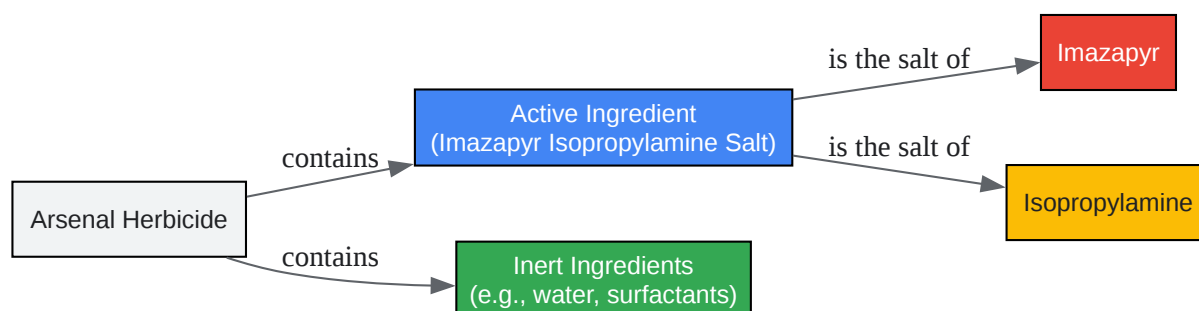
## Experimental Protocols

Detailed experimental protocols for the formulation of commercial herbicides like **Arsenal®** are proprietary to the manufacturer (BASF). The synthesis of the active ingredient, imazapyr, and its subsequent formulation into the isopropylamine salt involves specific chemical reactions and purification processes that are not publicly disclosed.

Quality control and analytical chemistry protocols for determining the concentration of the active ingredient in the final product typically involve methods such as High-Performance Liquid Chromatography (HPLC).

## Visualizing the Chemical Composition and Structure

The following diagrams illustrate the relationships between the components of **Arsenal®** herbicide and the chemical structure of its active ingredient.



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Caption: Composition of **Arsenal** Herbicide.

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Caption: Chemical Structure of Imazapyr Isopropylamine Salt.

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